

Comprehensive Safety and Handling Guide for (s)-2-Bromo-pentane

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Compound of Interest

Compound Name: (s)-2-Bromo-pentane

Cat. No.: B8253618

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(s)-2-Bromo-pentane**. The following procedural guidance is designed to ensure safe laboratory operations and mitigate risks associated with this chemical.

Hazard Identification and Immediate Precautions

(s)-2-Bromo-pentane is a highly flammable liquid and vapor that can cause skin and eye irritation.[1][2][3] Vapors are heavier than air and may travel to an ignition source, causing a flashback.[4][5][6] It is crucial to handle this chemical in a well-ventilated area, away from heat, sparks, and open flames.[2][4][7]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[4][8]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Gloves must be inspected prior to use.[4][7]

- Clothing: Wear fire/flammable resistant and impervious clothing to prevent skin exposure.^{[7][8]} A lab coat is required.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator.^{[7][8]} A full-face respirator may be necessary in such cases.^[7]

Physicochemical and Safety Data

The following table summarizes key quantitative data for **(s)-2-Bromo-pentane**.

Property	Value
Molecular Formula	C ₅ H ₁₁ Br ^{[4][9][10]}
Molecular Weight	151.07 g/mol ^{[4][10]}
Appearance	Colorless to yellow-colored liquid with a strong odor ^{[4][5]}
Boiling Point	116-117 °C (240.8-242.6 °F) ^{[1][2]}
Melting Point	-95.5 °C (-139.9 °F) ^[2]
Flash Point	20 °C (68 °F) ^[2]
Density	1.223 g/mL at 25°C ^[1]
Water Solubility	Insoluble ^{[4][5]}
Vapor Density	5.2 (Air = 1) ^[4]
Vapor Pressure	20-21.3 mmHg at 25°C ^{[1][5]}

Operational Plan: Safe Handling and Storage

Handling:

- Work in a well-ventilated area or a chemical fume hood.^{[4][7]}
- Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.^{[2][4]} No smoking.^{[7][11]}

- Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[7\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[2\]](#)[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[8\]](#) Avoid inhalation of vapor or mist.[\[8\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[7\]](#)

Storage:

- Store in a designated "Flammables-area".[\[4\]](#)[\[8\]](#)
- Keep containers tightly closed and store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- Store away from incompatible substances such as strong oxidizing agents, strong bases, and acids.[\[2\]](#)

Emergency and Disposal Plans

Spill Response Protocol:

- Alert & Evacuate: Immediately alert others in the area and evacuate if necessary.[\[12\]](#)
- Remove Ignition Sources: Eliminate all nearby ignition sources (flames, sparks, hot surfaces).[\[5\]](#)[\[7\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Wear the appropriate PPE as described in Section 2 before approaching the spill.[\[12\]](#)
- Contain & Absorb: Cover the spill with an inert, non-combustible absorbent material like dry sand or earth.[\[4\]](#)[\[5\]](#) Work from the outside of the spill inward to prevent spreading.[\[13\]](#)
- Collect: Use non-sparking tools to scoop the absorbed material into a suitable, labeled, and closed container for disposal.[\[5\]](#)[\[7\]](#)

- Decontaminate: Clean the spill area with soap and water, collecting the rinse water for disposal if the chemical is highly toxic.[\[12\]](#)
- Report & Restock: Report the spill to your supervisor and restock any used spill kit supplies. [\[12\]](#)[\[13\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)[\[8\]](#)
- Skin Contact: Remove contaminated clothing immediately. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[\[2\]](#)[\[8\]](#)
- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[8\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[8\]](#)

Disposal Plan:

- **(s)-2-Bromo-pentane** and its contaminated materials are considered hazardous waste.
- Dispose of waste in accordance with all local, regional, and national regulations.[\[6\]](#)
- Do not mix with other waste. Leave chemicals in their original containers if possible.[\[6\]](#)
- Empty containers retain product residue and can be dangerous; they must be handled as if they were full.[\[4\]](#)[\[6\]](#)

Experimental Protocol: Williamson Ether Synthesis

This protocol details a representative SN2 reaction using **(s)-2-Bromo-pentane**.

Objective: To synthesize (R)-2-ethoxypentane from **(s)-2-Bromo-pentane** and sodium ethoxide.

Materials:

- **(s)-2-Bromo-pentane**
- Sodium ethoxide (NaOEt)
- Anhydrous ethanol (EtOH)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Drying agent (e.g., anhydrous MgSO_4)
- Rotary evaporator

Procedure:

- **Setup:** Assemble a clean, dry round-bottom flask with a magnetic stir bar and a reflux condenser in a fume hood.
- **Reagents:** In the flask, dissolve sodium ethoxide in anhydrous ethanol under an inert atmosphere (e.g., nitrogen or argon).
- **Reaction:** Slowly add **(s)-2-Bromo-pentane** to the stirred solution at room temperature.
- **Reflux:** Gently heat the reaction mixture to reflux using a heating mantle and maintain for the prescribed time (e.g., 2-4 hours), monitoring the reaction progress by TLC or GC.
- **Workup:** After cooling to room temperature, quench the reaction by slowly adding water.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether) three times.
- **Washing:** Combine the organic extracts and wash with brine (saturated NaCl solution).

- Drying: Dry the organic layer over an anhydrous drying agent like MgSO_4 .
- Purification: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product can be further purified by distillation.

Chemical Handling Workflow

Caption: Logical workflow for the safe handling of **(s)-2-Bromo-pentane**.

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